

# Application Notes and Protocols for Inducing Catalepsy in Mice with Haloperidol Lactate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Haloperidol Lactate*

Cat. No.: *B1257113*

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These application notes provide a comprehensive overview and detailed protocols for the induction and assessment of catalepsy in mice using **haloperidol lactate**. This model is a well-established preclinical tool for studying the extrapyramidal side effects of antipsychotic drugs and for screening potential therapeutic agents for Parkinson's disease and other motor disorders.<sup>[1][2][3]</sup>

## Introduction

Haloperidol, a typical antipsychotic, primarily functions by blocking dopamine D2 receptors in the brain.<sup>[4]</sup> This antagonism disrupts normal dopaminergic neurotransmission, leading to a state of catalepsy, characterized by immobility and a failure to correct externally imposed postures.<sup>[5][6]</sup> The haloperidol-induced catalepsy model in mice is a robust and reproducible method to investigate the mechanisms of motor side effects and to evaluate the efficacy of novel therapeutic compounds.<sup>[2][3]</sup>

## Data Presentation

The following tables summarize the key quantitative data for inducing catalepsy in mice with haloperidol.

Table 1: **Haloperidol Lactate** Dosage and Administration

Parameter	Details	Reference
Drug	Haloperidol Lactate	[4][7]
Formulation	Available as a sterile parenteral solution (e.g., 5 mg/mL)	[4][7]
Route of Administration	Intraperitoneal (i.p.) injection is most common.	[8][9]
Vehicle	Physiological saline (0.9% NaCl)	[10]
Effective Dose Range	0.1 mg/kg to 2 mg/kg	[6][8][11][12]
Volume of Injection	Typically 10 mL/kg body weight	-

Table 2: Time Course of Haloperidol-Induced Catalepsy

Time Point Post-Injection	Expected Effect	Reference
15 - 30 minutes	Onset of cataleptic behavior	[6][8][10]
30 - 120 minutes	Peak cataleptic effect	[6][8][11]
> 120 minutes	Gradual decline in cataleptic behavior	[6][8]

Table 3: Catalepsy Assessment Parameters (Bar Test)

Parameter	Description	Typical Values/Units	Reference
Apparatus	Horizontal bar	Diameter: 0.2 - 0.7 cm; Height: 3 - 6.5 cm	<a href="#">[2]</a> <a href="#">[8]</a> <a href="#">[13]</a> <a href="#">[14]</a>
Measurement	Latency to remove both forepaws from the bar	Seconds (s)	<a href="#">[8]</a> <a href="#">[13]</a>
Cut-off Time	Maximum duration of the test	180 - 300 seconds	<a href="#">[2]</a> <a href="#">[8]</a>
Number of Trials	Typically 3 trials per animal per time point	-	<a href="#">[13]</a>

## Experimental Protocols

### Materials

- **Haloperidol lactate** solution (e.g., 5 mg/mL)
- Sterile physiological saline (0.9% NaCl)
- Male Swiss mice (or other appropriate strain)
- Standard laboratory animal caging
- 1 mL syringes with 25-27 gauge needles
- Catalepsy bar test apparatus
- Stopwatch or automated timer

### Haloperidol Solution Preparation

- Dilute the stock **haloperidol lactate** solution with sterile physiological saline to achieve the desired final concentration for injection. For example, to prepare a 0.1 mg/mL solution from a 5 mg/mL stock, dilute 100 µL of the stock solution with 4.9 mL of saline.

- Prepare fresh solutions on the day of the experiment.

## Animal Handling and Drug Administration

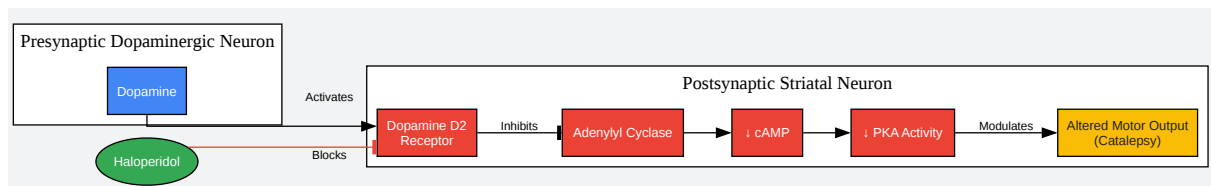
- Allow mice to acclimate to the laboratory environment for at least one week before the experiment.
- House mice in a temperature and humidity-controlled environment with a 12-hour light/dark cycle and ad libitum access to food and water.
- On the day of the experiment, weigh each mouse to determine the correct injection volume.
- Administer the prepared haloperidol solution or vehicle (saline) via intraperitoneal (i.p.) injection.

## Catalepsy Assessment (Bar Test)

- At predetermined time points after injection (e.g., 30, 60, 90, and 120 minutes), assess the mice for catalepsy using the bar test.<sup>[8]</sup>
- Gently place the mouse's forepaws on the horizontal bar.<sup>[13]</sup>
- Start the stopwatch immediately.
- Measure the time it takes for the mouse to remove both of its forepaws from the bar. This is the catalepsy latency.<sup>[8]</sup>
- If the mouse remains on the bar for the maximum cut-off time (e.g., 180 or 300 seconds), record the cut-off time as the latency.<sup>[2][8]</sup>
- The test is considered complete when the mouse places both forepaws on the floor or climbs onto the bar.<sup>[8]</sup>
- Perform three trials for each mouse at each time point, with a brief interval between trials. The average latency of the three trials is used for analysis.<sup>[13]</sup>

## Visualizations

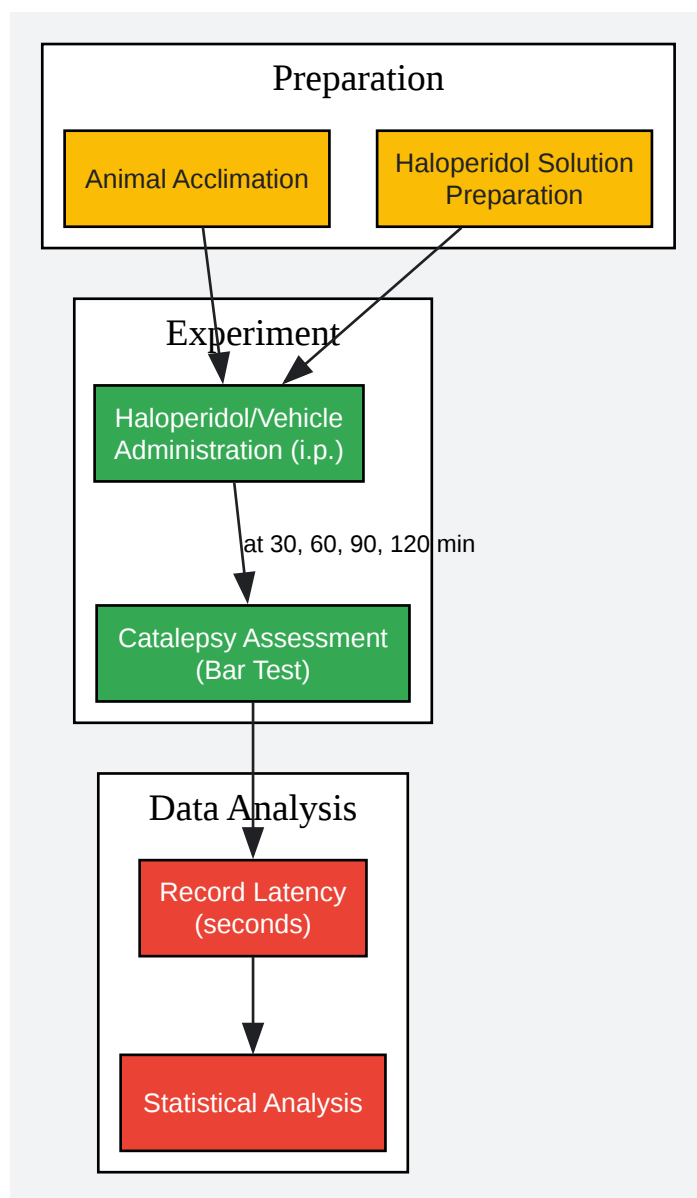
## Signaling Pathway of Haloperidol-Induced Catalepsy



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Caption: Signaling pathway of haloperidol-induced catalepsy.

## Experimental Workflow for Catalepsy Induction and Assessment



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Caption: Experimental workflow for inducing and assessing catalepsy.

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## References

- 1. Induction of catalepsy in mice | PPTX [slideshare.net]
- 2. meliordiscovery.com [meliordiscovery.com]
- 3. Haloperidol-induced catalepsy as an animal model for parkinsonism: A systematic review of experimental studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Haloperidol - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. Haloperidol-induced catalepsy is mediated by postsynaptic dopamine receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Haloperidol Lactate Injection: Package Insert / Prescribing Info [drugs.com]
- 8. Haloperidol-Induced Catalepsy and Its Correlations with Acetylcholinesterase Activity in Different Brain Structures of Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 9. youtube.com [youtube.com]
- 10. Frontiers | Effects of Immediate Aversive Stimulation on Haloperidol-Induced Catalepsy in Rats [frontiersin.org]
- 11. mdpi.com [mdpi.com]
- 12. frontiersin.org [frontiersin.org]
- 13. Catalepsy test (Bar test) [protocols.io]
- 14. maze.conductscience.com [maze.conductscience.com]
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